

RmlA-IN-1 degradation and storage conditions

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Compound of Interest

Compound Name: *RmlA-IN-1*

Cat. No.: *B12411776*

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RmlA-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the degradation and storage of **RmlA-IN-1**, a potent inhibitor of glucose-1-phosphate thymidyltransferase (RmlA).[1][2] By following these guidelines, users can ensure the stability and integrity of the compound for reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **RmlA-IN-1** powder?

For long-term stability, **RmlA-IN-1** in its solid (powder) form should be stored under specific temperature conditions. The recommended storage temperatures and expected shelf life are summarized below.

Q2: How should I store **RmlA-IN-1** once it is dissolved in a solvent?

Solutions of **RmlA-IN-1** are less stable than the powdered form and require colder storage temperatures to minimize degradation. It is crucial to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: Is **RmlA-IN-1** stable at room temperature?

RmlA-IN-1 is stable at ambient temperature for a few days, which is sufficient for typical shipping durations.[1] However, for long-term storage, it is imperative to adhere to the recommended refrigerated or frozen conditions to prevent degradation.

Q4: What is the proper way to prepare a stock solution of **RmlA-IN-1**?

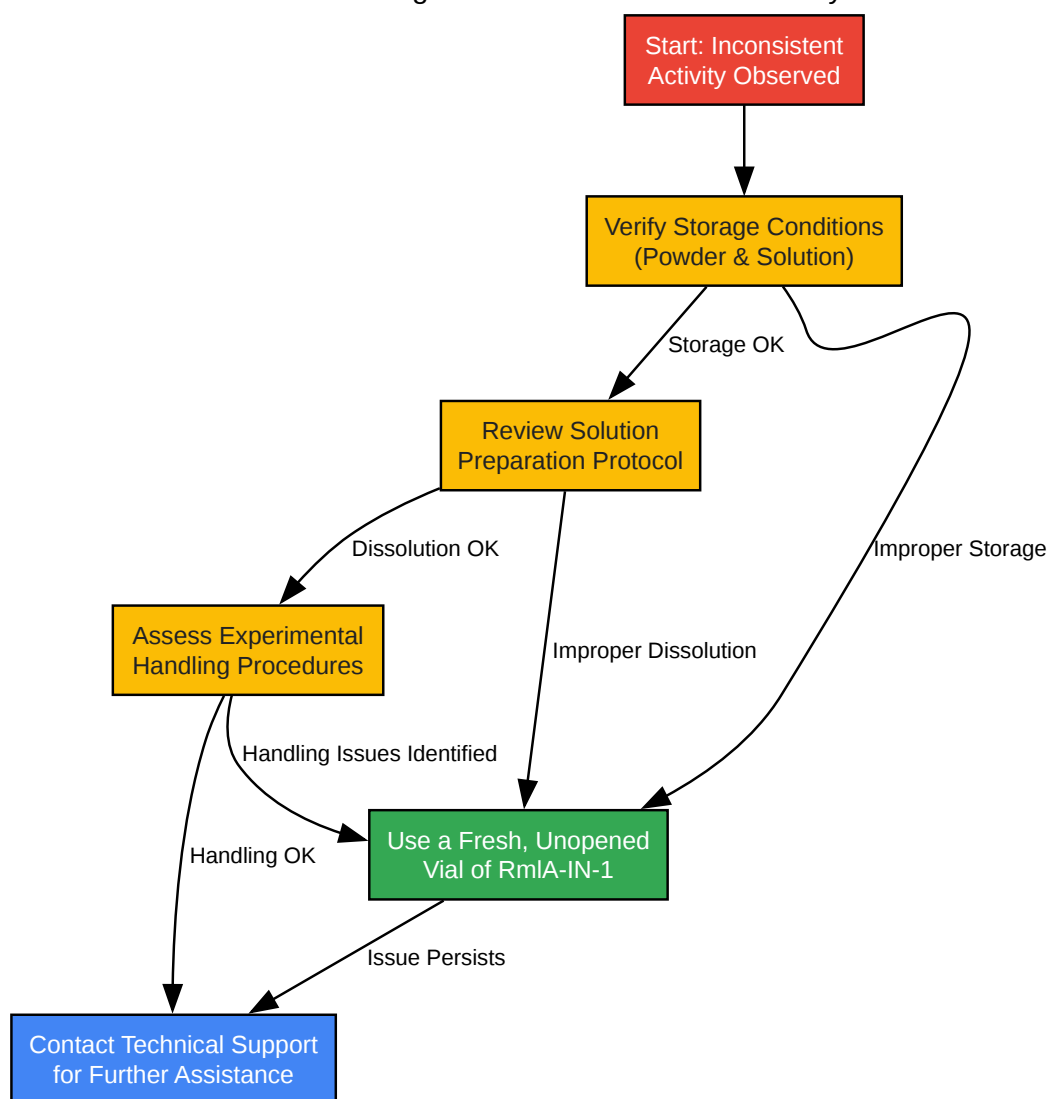
It is recommended to dissolve **RmlA-IN-1** in dimethyl sulfoxide (DMSO) to prepare a stock solution.^[1] For in vivo applications, further dilution with aqueous solutions may be necessary. Note that the aqueous solubility of **RmlA-IN-1** is low. If precipitation occurs upon dilution, adjusting the formulation may be required.

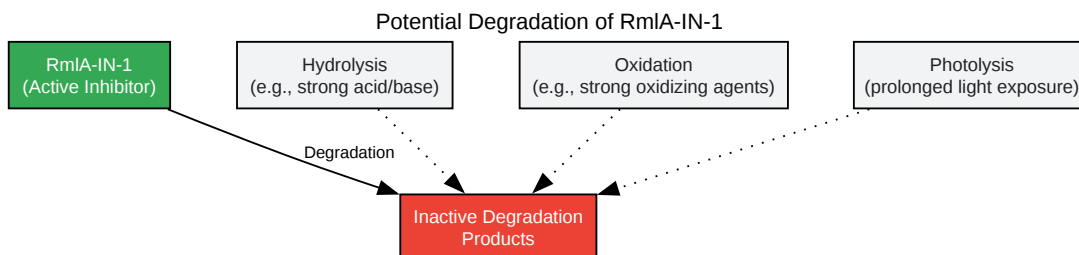
Troubleshooting Guide

Problem: Inconsistent or lower than expected activity of **RmlA-IN-1** in my assay.

This is a common issue that can arise from improper handling or storage of the inhibitor. Follow this troubleshooting workflow to identify the potential cause.

Troubleshooting Inconsistent RmlA-IN-1 Activity





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References

- 1. RmlA-IN-1 | CAS#: 1415030-78-2 | inhibitor of glucose-1-phosphate thymidyltransferase (RmlA) | InvivoChem [invivochem.com]
- 2. amsbio.com [amsbio.com]
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